

Application Notes and Protocols for Cold Pad-Batch Dyeing with Reactive Dyes

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Compound of Interest

Compound Name: Reactive red 24:1

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This document provides a detailed overview and experimental protocols for the Cold Pad-Batch (CPB) dyeing method using reactive dyes, a process of significant interest for its efficiency and reduced environmental impact. These notes are intended for laboratory and research applications.

Introduction

The Cold Pad-Batch (CPB) dyeing method is a semi-continuous process primarily used for dyeing cellulosic fibers such as cotton and viscose with reactive dyes.[1] The technique involves impregnating the fabric with a dye liquor containing the reactive dye and an alkali at ambient temperature, followed by storing the batched fabric for a period to allow for dye fixation.[2][3] This method is distinguished by its significant reductions in water, energy, and chemical consumption compared to conventional exhaust dyeing methods.[3][4] Key advantages include the elimination of salt in the dyeing process, higher dye fixation rates, and minimal fabric abrasion.[3][5] However, the process requires careful control to avoid issues such as "tailing" (color variation along the fabric length) and is characterized by a longer processing time for dye fixation.[5][6]

Principle of the Method

The core of the CPB method lies in the chemical reaction between the reactive dye and the hydroxyl groups of the cellulosic fibers. This reaction, which forms a stable covalent bond, is facilitated by an alkaline environment at room temperature. The process can be broken down into three main stages: padding, batching (fixation), and washing-off.[2]

- **Padding:** The fabric is passed through a trough containing the dye liquor and then squeezed through rollers to ensure even dye penetration and a specific liquor pick-up percentage.
- **Batching:** The padded fabric is rolled and wrapped in plastic film to prevent drying and the absorption of atmospheric carbon dioxide, which could alter the pH of the system. The batch is then stored at ambient temperature for several hours, during which the dye fixation reaction occurs.
- **Washing-off:** After fixation, the fabric is thoroughly washed to remove any unfixed, hydrolyzed dye, ensuring good colorfastness.[2]

Experimental Protocols

Materials and Equipment

- **Fabric:** Scoured and bleached 100% cotton fabric. The fabric should be free from any residual alkali or other impurities that could interfere with dye uptake.[4]
- **Dyes:** Reactive dyes (e.g., Vinyl Sulfone or Monochlorotriazine types).
- **Chemicals:**
 - Sodium Carbonate (Soda Ash)
 - Sodium Hydroxide (Caustic Soda)
 - Urea (optional, to aid dye solubility)[4]
 - Wetting agent (non-ionic)
 - Sequestering agent
- **Equipment:**

- Laboratory padding mangle
- Beakers and graduated cylinders
- Stirring apparatus
- pH meter
- Plastic film for wrapping
- Rotating rack for batching (optional)
- Washing beakers or a laboratory washing machine
- Spectrophotometer for color measurement and fixation analysis

Safety Precautions

- Always wear appropriate Personal Protective Equipment (PPE), including safety goggles, gloves, and a lab coat, when handling reactive dyes and alkalis.[\[7\]](#)[\[8\]](#)[\[9\]](#)
- Work in a well-ventilated area to avoid inhalation of dye powders or chemical fumes.[\[7\]](#)[\[8\]](#)
- Reactive dyes and alkalis can be corrosive and irritating to the skin and eyes. In case of contact, rinse the affected area immediately with plenty of water.[\[10\]](#)[\[11\]](#)
- Consult the Safety Data Sheets (SDS) for all chemicals used.

Dye Liquor Preparation

The dye and alkali solutions are prepared separately and mixed just before padding to prevent premature hydrolysis of the dye.[\[1\]](#)[\[4\]](#)

Dye Solution:

- Calculate the required amount of reactive dye based on the desired shade depth (see Table 1).
- Make a paste of the dye powder with a small amount of cold water.

- Gradually add more water while stirring to ensure the dye is fully dissolved.
- Add a wetting agent and a sequestering agent as required (see Table 2).
- If using, dissolve urea in the dye solution.
- Adjust the final volume with water.

Alkali Solution:

- Calculate the required amount of sodium carbonate and/or sodium hydroxide based on the desired shade depth (see Table 1).
- Carefully dissolve the alkali in water. Note that the dissolution of sodium hydroxide is exothermic.
- Allow the solution to cool to room temperature before use.

Padding Procedure

- Set the pressure of the laboratory padding mangle to achieve the desired wet pick-up percentage (typically 60-80% for cotton).^[2]
- Just before starting the padding process, mix the dye solution and the alkali solution in the recommended ratio (often 4:1 or 2:1, dye to alkali).^{[1][12]}
- Feed the prepared cotton fabric through the dye liquor in the padding trough and then through the nip of the rollers.
- Ensure the fabric is evenly saturated and that the speed and pressure are kept constant to avoid variations in color.

Batching (Fixation)

- Immediately after padding, roll the fabric onto a beam or into a roll.
- Wrap the roll securely in plastic film to create a closed system.

- Store the wrapped fabric roll at a constant ambient temperature (20-30°C) for the required batching time (see Table 3). For consistent results, the batch should be rotated slowly if possible to prevent liquor drainage.[\[2\]](#)[\[3\]](#)

Washing-off

- After the batching time is complete, unwrap the fabric.
- Rinse the fabric thoroughly with cold water to remove the majority of the unfixed dye and alkali.
- Wash the fabric in a hot bath (e.g., 90-95°C) with a non-ionic detergent to remove the hydrolyzed dye.
- Rinse again with warm and then cold water until the rinse water is clear.
- Dry the fabric.

Quantitative Data

Table 1: Typical Recipe Formulations for Cold Pad-Batch Dyeing of Cotton

Shade Depth	Reactive Dye (g/L)	Sodium Carbonate (g/L)	Sodium Hydroxide (g/L)
Light	0.5 - 5	10 - 15	1 - 3
Medium	5 - 20	15 - 20	3 - 6
Dark	20 - 60	20 - 25	6 - 10

Note: The exact concentrations will vary depending on the specific reactive dye class, fabric type, and desired shade.

Table 2: Auxiliary Chemicals in Cold Pad-Batch Dyeing

Chemical	Concentration (g/L)	Function
Wetting Agent	1 - 2	Ensures rapid and uniform wetting of the fabric by the dye liquor.
Sequestering Agent	1 - 2	Chelates heavy metal ions in the water that could interfere with the dyeing process.
Urea	50 - 150	Aids in dissolving the dye and prevents dye precipitation.
Anti-migrating Agent	10 - 20	Prevents the migration of dye during batching, especially for deep shades.

Table 3: Process Parameters for Cold Pad-Batch Dyeing

Parameter	Range	Notes
Liquor Pick-up	60 - 80%	For cotton fabrics.
Padding Temperature	20 - 30°C	Should be kept constant to ensure shade consistency.
Batching Time	4 - 24 hours	Depends on the reactivity of the dye and the depth of the shade. Turquoise and very deep shades may require longer times.
Batching Temperature	20 - 30°C	A controlled temperature environment is crucial for reproducibility.

Quality Control and Analysis

Determination of Dye Fixation Percentage

The percentage of dye that has covalently bonded to the fiber can be determined spectrophotometrically.

- After dyeing and before washing-off, a small sample of the dyed fabric is taken.
- The unfixed dye is extracted from this sample using a suitable solvent (e.g., 50% aqueous pyridine).
- The amount of fixed dye is determined by stripping the dye from a washed-off sample using a harsh solvent or by dissolving the dyed cotton in a solvent like Cadoxen.
- The dye concentration in the extracts is measured using a UV-Vis spectrophotometer.
- The fixation percentage is calculated as: $\% \text{ Fixation} = (\text{Amount of fixed dye} / \text{Total amount of dye on the fabric}) \times 100$

Alternatively, the K/S value, which is proportional to the dye concentration on the fabric, can be measured before and after the washing-off process to estimate the fixation rate.[\[13\]](#)[\[14\]](#)[\[15\]](#)[\[16\]](#)

Colorfastness Testing

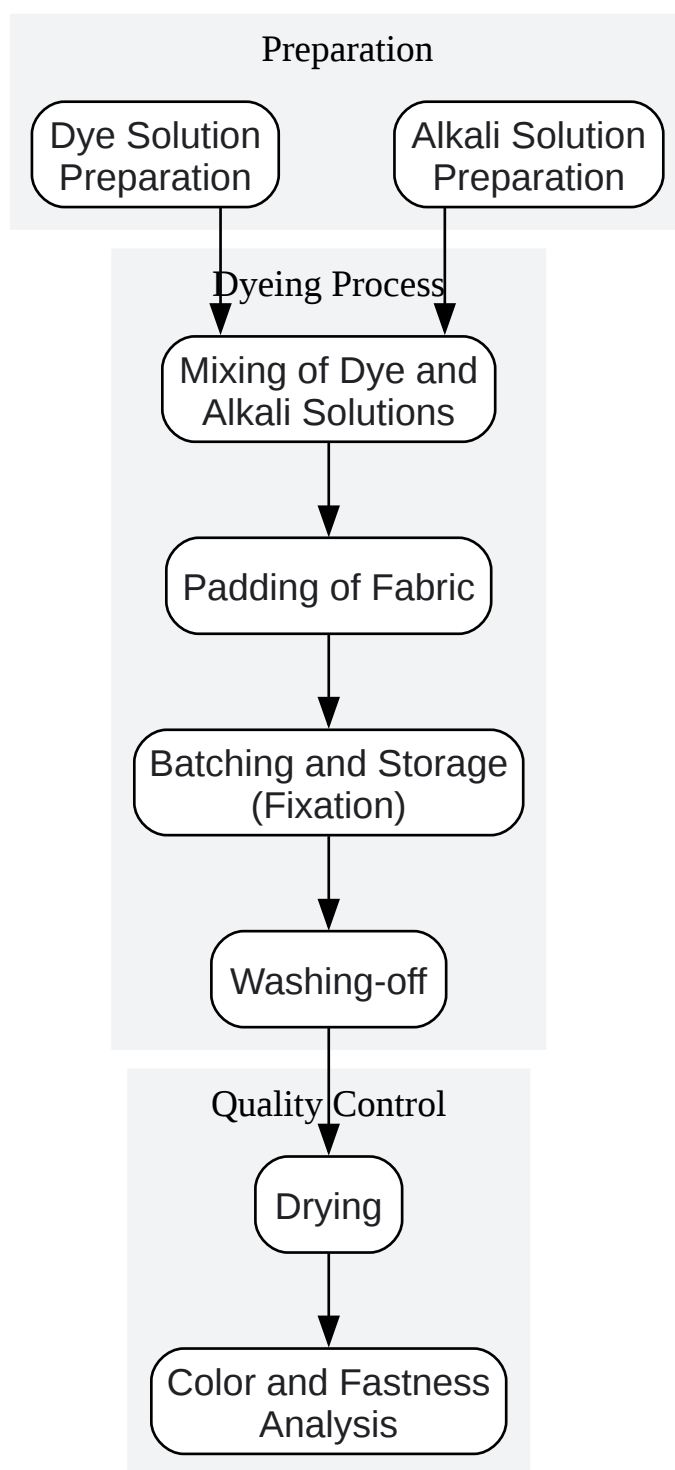
The performance of the dyed fabric should be evaluated according to standard testing methods.

Test	ISO Standard	Description
Colorfastness to Washing	ISO 105-C06	Assesses the resistance of the color to domestic and commercial laundering.[17]
Colorfastness to Rubbing	ISO 105-X12	Determines the amount of color transferred from the fabric surface to another surface by rubbing.[17][18]
Colorfastness to Light	ISO 105-B02	Evaluates the resistance of the color to fading when exposed to a standard light source.[17]
Colorfastness to Perspiration	ISO 105-E04	Measures the resistance of the color to the action of acidic and alkaline perspiration.[17]

Troubleshooting

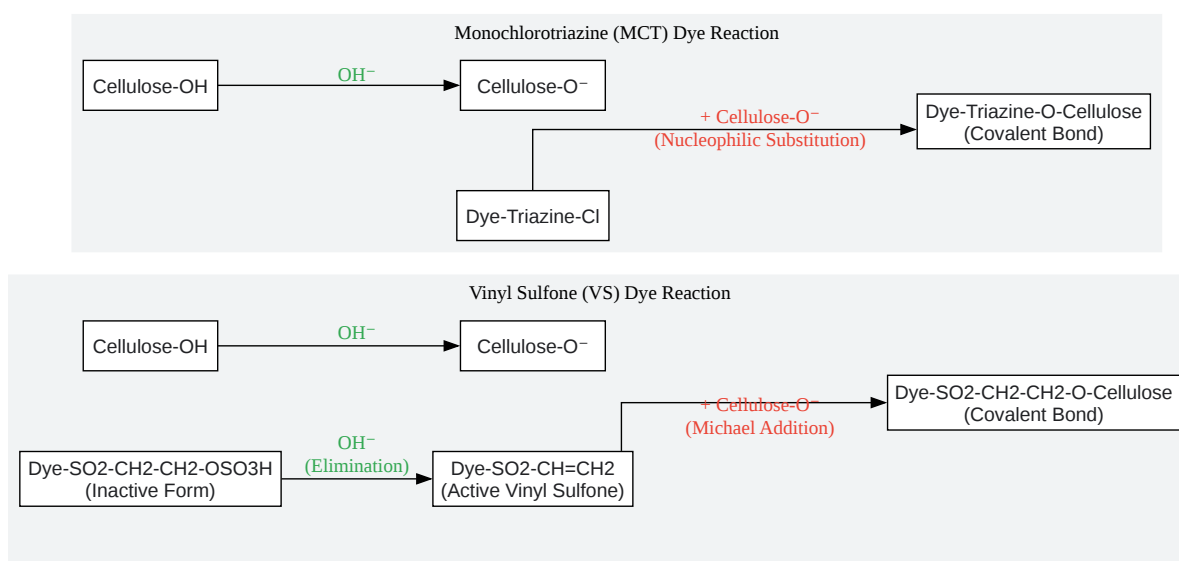
Problem	Possible Cause(s)	Solution(s)
Tailing (Lighter to darker shade from start to end of the batch)	- Different substantivity of dyes in a combination shade. - Premature hydrolysis of the dye in the padding trough.	- Select dyes with similar substantivity. - Use a small volume padding trough and ensure a quick turnover of the dye liquor. - Maintain a constant padding temperature.
Listing (Side-to-side shade variation)	- Uneven pressure of the padding rollers. - Uneven moisture content or temperature of the fabric before padding. - Improper alignment of the fabric.	- Ensure uniform pressure across the padding rollers. - Ensure the fabric is uniformly dried and cooled before padding. - Use proper fabric guiding systems.
Poor Color Yield	- Insufficient alkali or incorrect pH. - Low batching temperature or insufficient batching time. - Dye hydrolysis due to prolonged storage of the mixed liquor.	- Check the concentration and type of alkali. - Ensure the batching temperature and time are appropriate for the dye and shade. - Mix the dye and alkali solutions immediately before use.
Poor Reproducibility	- Variation in process parameters (temperature, time, pick-up). - Inconsistent fabric preparation. - Water quality variations.	- Standardize and carefully control all process parameters. - Ensure consistent scouring and bleaching of the fabric. - Use deionized or softened water.

Visualizations



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Figure 1: Experimental workflow for the Cold Pad-Batch dyeing process.



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Figure 2: Reaction mechanisms of Vinyl Sulfone and Monochlorotriazine reactive dyes with cellulose.

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